

A Technical Guide to Citric Acid-d4: Molecular Weight, Quantification, and Applications

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Compound of Interest

Compound Name: Citric acid-d4-1

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of citric acid-d4, a deuterated form of citric acid. It details its molecular weight, its critical role as an internal standard in quantitative metabolic analysis, and its applications in research and drug development. This document is intended to serve as a comprehensive resource, offering both foundational data and detailed experimental methodologies.

Core Data Presentation

The primary distinction between citric acid and its deuterated analogue, citric acid-d4, lies in their molecular weights. This difference is fundamental to its application in mass spectrometry-based quantification.

Compound	Chemical Formula	Molar Mass (g/mol)
Citric Acid	C ₆ H ₈ O ₇	192.12
Citric Acid-d4	C ₆ H ₄ D ₄ O ₇	196.15[1][2][3]

Experimental Protocols: Quantification of Citric Acid Cycle Intermediates

Citric acid-d4 is predominantly utilized as an internal standard in mass spectrometry (MS) for the precise quantification of citric acid and other intermediates of the tricarboxylic acid (TCA) cycle. Its chemical similarity to the endogenous analyte, coupled with its distinct mass, allows for accurate correction of variations that can occur during sample preparation and analysis.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol for Biological Samples

This protocol outlines a common method for the analysis of TCA cycle intermediates in biological matrices such as plasma, urine, and tissue samples.

1. Sample Preparation:

- **Plasma:** To 10 μL of a plasma sample, add 80 μL of 5% trichloroacetic acid and 10 μL of a 0.1 mg/mL solution of citric acid-d4 (internal standard). The mixture is vortexed for 30 seconds and incubated on ice for 5 minutes. Following this, the sample is centrifuged at 17,000 $\times g$ for 10 minutes at 4°C. The resulting supernatant is then transferred to an HPLC vial for analysis.
- **Urine:** Urine samples are first filtered. Subsequently, 10 μL of the filtered urine is mixed with 80 μL of 0.2% formic acid and 10 μL of a 0.1 mg/mL solution of citric acid-d4.
- **Tissue:** Frozen tissue samples are ground into a powder before extraction with a suitable solvent.

2. LC-MS/MS Analysis:

- An Agilent 1200 series LC system coupled with a 6490 Triple Quadrupole MS mass spectrometer (or a similar system) is typically used.
- **Chromatographic Separation:** A C18 reversed-phase column is commonly employed to separate the TCA cycle intermediates. The mobile phase often consists of a gradient of 0.2% formic acid in water and an organic solvent.

- **Mass Spectrometry Detection:** The mass spectrometer is operated in multiple reaction monitoring (MRM) mode to specifically detect and quantify the precursor and product ions of the target analytes and the internal standard.

3. Quantification:

- A five-point standard curve is generated using serial dilutions of a mixed standard solution of the TCA cycle intermediates.
- Citric acid-d4 is added to all standards and samples at a consistent final concentration (e.g., 10 µg/mL).
- Quantification is achieved by calculating the ratio of the peak area of each analyte to the peak area of the citric acid-d4 internal standard.

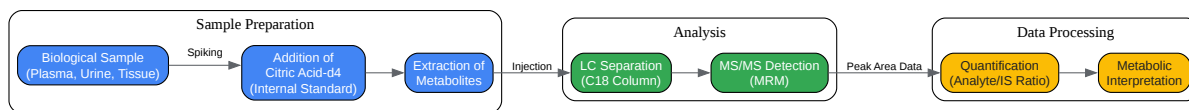
Applications in Research and Drug Development

The accurate quantification of TCA cycle intermediates is crucial in various research and drug development contexts.

- **Metabolic Flux Analysis:** Citric acid-d4, along with other stable isotope tracers, is instrumental in metabolic flux analysis. This technique allows researchers to trace the flow of atoms through metabolic pathways, providing insights into cellular metabolism in both healthy and diseased states.
- **Disease Research:** Perturbations in the TCA cycle are implicated in numerous diseases, including cancer and metabolic disorders. The use of citric acid-d4 as an internal standard enables the reliable measurement of these metabolic changes, aiding in the understanding of disease mechanisms and the identification of potential therapeutic targets.
- **Drug Development:** In drug development, understanding the metabolic effects of a compound is essential. The analytical methods described, which rely on internal standards like citric acid-d4, are employed to assess how a drug candidate may alter cellular metabolism. Furthermore, citric acid itself is widely used as a pharmaceutical excipient in various formulations.

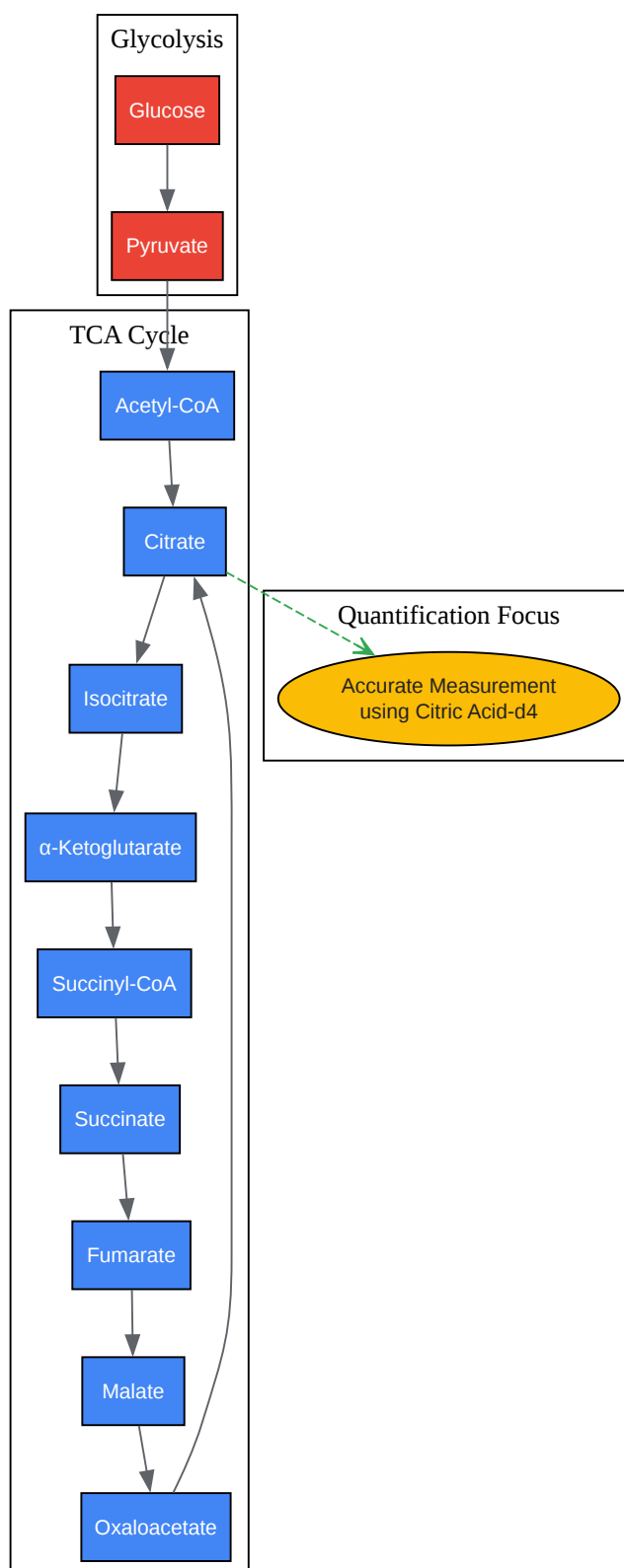
Visualizing the Experimental Workflow

The following diagrams illustrate the key processes involved in a typical metabolomics experiment utilizing citric acid-d4.



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Caption: Experimental workflow for metabolomic analysis using citric acid-d4.



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Caption: Role of citric acid-d4 in quantifying a key TCA cycle intermediate.

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